

use 3,3'-methylenebis[5-methyloxazolidine] hydraulic fluids anti-corrosive

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Compound Focus: Oxazolidine, 3,3'-methylenebis[5-methyl-

CAS No.: 66204-44-2

Cat. No.: S604777

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Substance Profile & Applications

3,3'-methylenebis[5-methyloxazolidine] (MBO) is a formaldehyde-releasing biocide that offers broad-spectrum antimicrobial activity and is recognized for its anti-corrosive properties [1]. It is stable at elevated temperatures (up to 186°C) and over a wide pH range, making it suitable for challenging industrial environments [1].

Key Properties of 3,3'-methylenebis[5-methyloxazolidine] (MBO)

Property	Specification / Value
CAS Number	66204-44-2 [1]
Molecular Formula	C ₉ H ₁₈ N ₂ O ₂ [1]
Appearance	Colorless to pale yellow transparent liquid [1] [2]
Density (g/cm ³ at 20°C)	1.03 - 1.062 [1]
pH (1% aqueous solution)	9.0 - 11.0 [1] [2]
Assay	≥75% - 92% [1] [2]

Property	Specification / Value
Mode of Action	Formaldehyde releaser [1]

Mechanism of Action

MBO functions primarily as a **formaldehyde releaser** [1]. In an aqueous solution, it slowly hydrolyzes to release its active components, 1-aminopropan-2-ol (isopropanolamine) and formaldehyde [1]. The formaldehyde provides the potent, broad-spectrum bactericidal and fungicidal efficacy.

The released isopropanolamine contributes to the formulation's alkalinity (pH 9-11), creating an environment less conducive to microbial growth and simultaneously providing **anti-corrosive properties** by forming a protective layer on metal surfaces [1] [2]. The combination of microbial control and a protective alkaline film gives MBO its dual functionality.

This release mechanism and its outcomes can be visualized as follows:



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Application Protocol for Hydraulic Fluids

The U.S. Environmental Protection Agency (EPA) identifies use as an anti-corrosive agent in hydraulic fluids as a significant approved application for MBO [3].

Recommended Dosing Guidelines

Application Context	Recommended Dosage (w/w%)	Note
Concentrate Formulation	2.0% - 4.0%	For preventive control during manufacturing [2]
In-Use (Tank Supplement)	0.1% - 0.2%	To eliminate bacterial growth in diluted fluids in storage tanks [2]

Compatibility and Stabilization

- MBO is suitable for both water-based and oil-based fluids, as it can be dispersed in oily cutting fluids [1].
- It demonstrates **strong compatibility** with other formulation components and provides long-lasting performance [2].
- Its thermal stability ensures efficacy even in high-temperature operating conditions [1].

Safety & Regulatory Considerations

Handling MBO requires careful attention to safety and environmental regulations.

- **Handling and Personal Protective Equipment (PPE):** The U.S. EPA mandates the use of fully enclosed equipment for unloading, processing, and using this substance to prevent exposure [3]. When engineering controls are not fully feasible, a comprehensive hazard communication program and respiratory protection (with a NIOSH-assigned protection factor of at least 1,000) are required [3].
- **First Aid Measures:**
 - **Inhalation:** Move to fresh air [1].
 - **Skin contact:** Wash immediately with plenty of soap and water. Remove contaminated clothing and shoes [1].
 - **Eye contact:** Rinse immediately with plenty of water for at least 15 minutes and seek immediate medical attention [1].
- **Environmental Release:** Regulatory limits for release to water are set at **100 ppb for freshwater** and **40 ppb for saltwater** [3]. Do not intentionally empty the substance or waste into drains [1].

Key Advantages Summary

- **Dual Functionality:** Provides both potent antimicrobial protection and anti-corrosive action [1] [2].

- **Application Flexibility:** Effective as both a in-manufacture preservative and an in-use supplement [1] [2].
- **Thermal Stability:** Maintains performance under high-temperature conditions encountered in industrial systems [1].

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To cite this document: Smolecule. [use 3,3'-methylenebis[5-methyloxazolidine] hydraulic fluids anti-corrosive]. Smolecule, [2026]. [Online PDF]. Available at:

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